

Application Note: High-Precision Determination of Ombuoside MIC against *Staphylococcus aureus*

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Compound of Interest

Compound Name: *Ombuoside*

CAS No.: 20188-85-6

Cat. No.: B190372

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Abstract & Scope

The determination of Minimum Inhibitory Concentration (MIC) for lipophilic flavonoid glycosides like **Ombuoside** presents unique challenges not covered in standard antibiotic protocols. Unlike hydrophilic drugs (e.g., Vancomycin), **Ombuoside** requires precise solvent management to prevent precipitation in aqueous media while avoiding solvent-induced cytotoxicity. Furthermore, the intrinsic pigmentation of flavonoids often interferes with standard optical density (

) readings.

This Application Note provides a validated, step-by-step protocol for determining **Ombuoside** MIC using a Resazurin-based Broth Microdilution assay. This method circumvents colorimetric interference and ensures high sensitivity for both Methicillin-Sensitive (MSSA) and Methicillin-Resistant (MRSA) strains.

Pre-Analytical Considerations (Critical)

Solvent Selection & Toxicity

Ombuoside is poorly soluble in water.^[1] While Ethanol is a common solvent, it is highly toxic to *S. aureus* at concentrations

. Dimethyl Sulfoxide (DMSO) is the required solvent but must be strictly controlled.[2]

- Maximum Final DMSO Concentration:

(v/v) in the well.[1]

- Validation: A "Solvent Control" column is mandatory to prove DMSO is not inhibiting bacterial growth.

Strain Selection

To ensure reproducibility, use reference strains alongside clinical isolates:

- QC Strain: *S. aureus* ATCC 29213 (Standard CLSI quality control strain).
- MRSA Strain: *S. aureus* ATCC 43300 (If testing resistance modulation).

Indicator Selection

Standard turbidity testing is unreliable due to **Ombuocide's** potential to precipitate or color the broth.

- Solution: Resazurin (7-Hydroxy-3H-phenoxazin-3-one 10-oxide).
- Mechanism: Blue (Resazurin, non-fluorescent)

Reduced by viable bacterial reductases

Pink (Resorufin, fluorescent).

Materials & Reagents

Component	Specification	Purpose
Ombuoside	HPLC Grade ()	Test Agent
Muller-Hinton Broth (MHB)	Cation-Adjusted (CAMHB)	Bacterial Growth Medium
Resazurin Sodium Salt	Powder	Viability Indicator
DMSO	Sterile, Cell Culture Grade	Solvent
Positive Control	Vancomycin or Oxacillin	Assay Validation
Microplates	96-well, Polystyrene, Flat bottom	Assay Vessel
Inoculum	McFarland Standard	Cell density standardization

Experimental Protocol

Phase 1: Stock Solution Preparation

Calculate based on the specific molecular weight of your **Ombuoside** isomer (approx. MW ~624.5 g/mol).

- Weighing: Weigh of **Ombuoside**.
- Dissolution: Dissolve in of DMSO to create a Stock Solution.
 - Note: Sonicate for 30 seconds if dissolution is incomplete.
- Sterility: Pass through a

PTFE syringe filter (Do not use aqueous filters).

Phase 2: Inoculum Preparation

- Culture: Pick 3-5 distinct colonies of *S. aureus* from a 24-hour agar plate.
- Suspension: Suspend in sterile saline ().
- Adjustment: Adjust turbidity to McFarland Standard ().
- Dilution: Dilute this suspension in CAMHB to achieve a starting density of approx. .

Phase 3: Microplate Setup (The "Checkerboard" Logic)

The goal is to test **Ombuoside** concentrations from

down to

- Broth Fill: Add of sterile CAMHB to columns 2 through 12.
- Compound Addition: Add of diluted **Ombuoside** (prepared in broth, DMSO < 2%) to Column 1.
- Serial Dilution: Transfer

from Column 1 to Column 2. Mix. Repeat until Column 10. Discard

from Column 10.

- Column 11: Growth Control (Bacteria + Broth + DMSO vehicle).
- Column 12: Sterility Control (Broth only).
- Inoculation: Add

of the

diluted bacterial suspension to wells in Columns 1–11.

- Final Volume:

per well.

- Final Bacterial Density:

.

- Final **Ombuoside** Conc: Halved (e.g., Col 1 is now
).

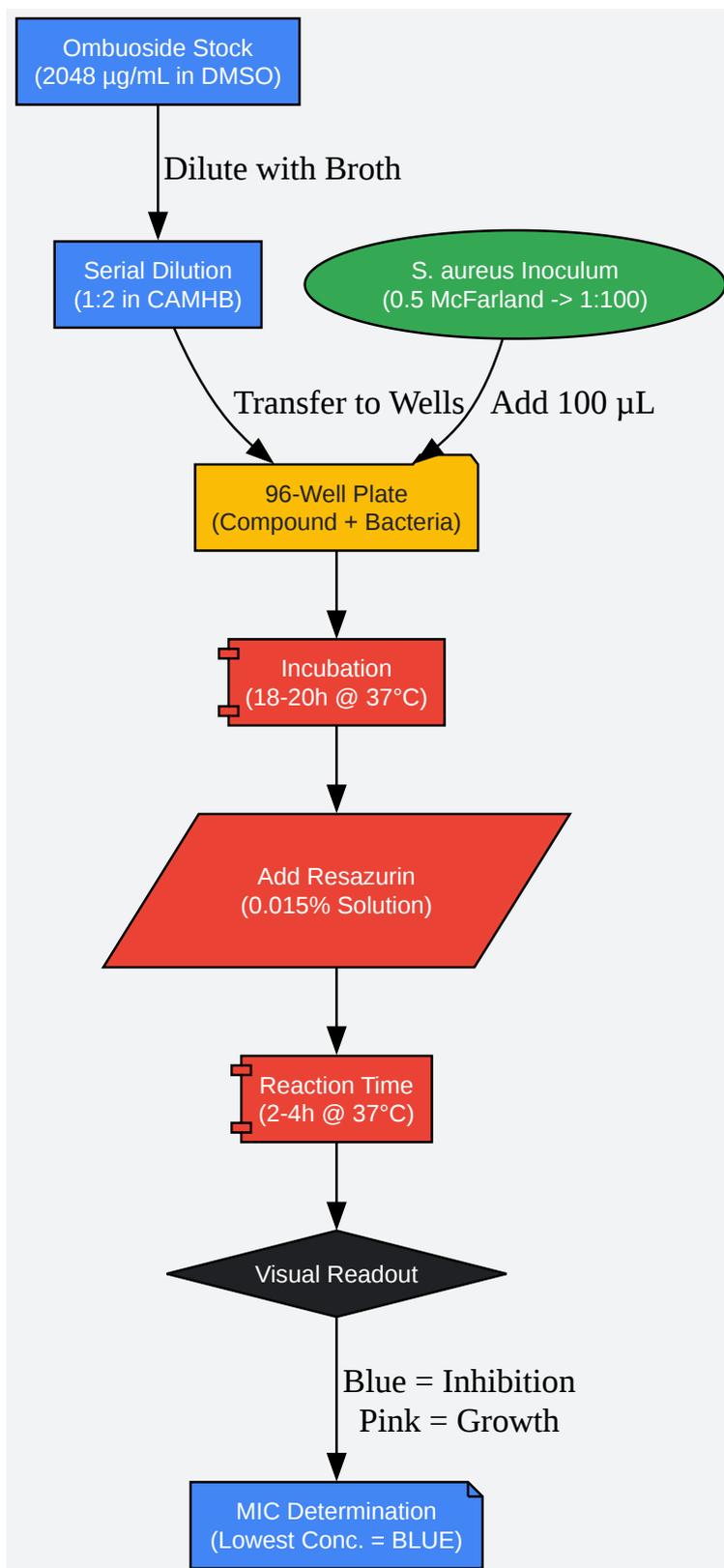
Phase 4: Incubation & Readout

- Incubation: Seal plate with parafilm to prevent evaporation. Incubate at
for 18–20 hours.
- Resazurin Addition: Add
of
Resazurin solution to all wells.
- Secondary Incubation: Incubate for an additional 2–4 hours.
- Scoring:

- Blue/Purple: No Growth (Inhibition).
- Pink: Growth (Viable cells reduced the dye).
- MIC Definition: The lowest concentration well that remains Blue.[3]

Workflow Visualization

The following diagram illustrates the critical path for the Resazurin-Modified Microdilution Assay.

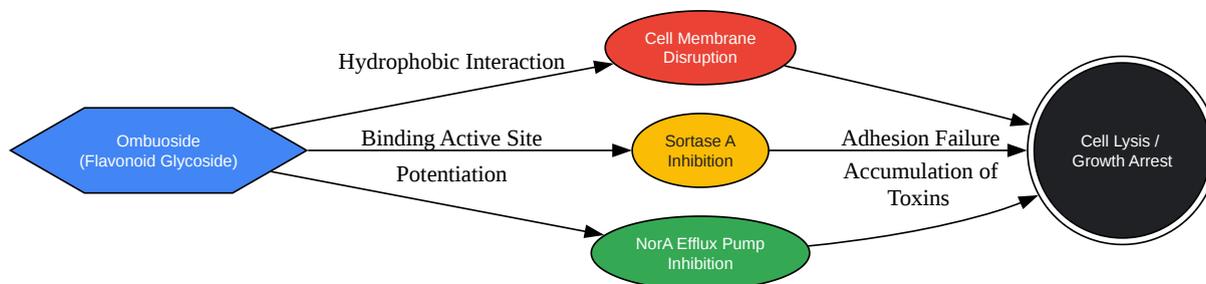


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Figure 1: Critical workflow for Resazurin-based MIC determination of lipophilic phytochemicals.

Mechanistic Insight: Why Ombuoside Works

Flavonoids like **Ombuoside** often exhibit bacteriostatic activity through multiple pathways. Understanding these helps in interpreting "trailing" endpoints (partial inhibition).



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Figure 2: Potential antimicrobial mechanisms of **Ombuoside** against *S. aureus*, including membrane interaction and enzyme inhibition.

Data Interpretation & Troubleshooting

Interpreting the "Pink/Blue" Shift

- Clear Blue: Complete inhibition (MIC).
- Pink: Viable bacteria.[4]
- Purple/Mauve: Partial inhibition.[5] For strict MIC, this is considered growth. However, in phytochemical screening, this may indicate bacteriostatic activity. Record this as a separate value if necessary.

Troubleshooting Common Failures

Issue	Probable Cause	Corrective Action
Precipitation in Wells	Ombuoside conc. too high for aqueous broth.	Reduce max concentration; ensure DMSO is well-mixed before adding broth.
Growth in Sterility Control	Contaminated reagents.	Discard all buffers; filter sterilize Ombuoside stock again.
No Growth in Growth Control	DMSO toxicity or dead inoculum.	Check final DMSO % is . Verify inoculum viability on agar plate.
All Wells Pink	Inactive compound or resistance.	Verify compound integrity. Test at higher concentrations (if solubility permits).

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